

cyazofamid confirmatory data addressing EFSA gaps

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Compound Focus: Cyazofamid

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Cyazofamid Technical Support Center

Frequently Asked Questions

Q1: What was the main data gap identified for cyazofamid in the EFSA Article 12 MRL review? The main data gap identified was related to **information on freezer storage conditions for the residue trials** conducted on potatoes, tomatoes, and cucurbits with edible and inedible peel [1].

Q2: Was this data gap successfully addressed? Yes. The applicant, ISK Biosciences Europe N.V., submitted a request to evaluate the confirmatory data. The European Food Safety Authority (EFSA) concluded that the data gap was **satisfactorily addressed**. The new information provided did not require a revision of the risk assessment performed for **cyazofamid** [1].

Q3: How can I study the metabolism of cyazofamid in a model system? The soil fungus *Cunninghamella elegans* is a recognized model for predicting mammalian metabolism. The experimental protocol below, based on a published study, details how to incubate **cyazofamid** with this fungus to identify its metabolites [2].

Experimental Protocol: Microbial Metabolism of Cyazofamid

This methodology is adapted from a study investigating the formation of microbial metabolites from **cyazofamid** by the soil fungus *Cunninghamella elegans* [2].

1. Materials and Microorganism

- **Fungus:** *Cunninghamella elegans* (e.g., strain ATCC 36112).
- **Culture Media:** Potato Dextrose Agar (PDA) for culture maintenance; Potato Dextrose Broth (PDB) for liquid culture.
- **Incubation:** Conduct liquid cultures at **27°C** with shaking at **200 rpm** [2].

2. Incubation and Extraction

- Inoculate 10 mL of a 2-day-old seed culture into 250 mL of fresh PDB.
- Supplement the culture with **cyazofamid** (e.g., 1 mg in 250 µL acetonitrile).
- Incubate the mixture for up to 10 days. Include control experiments with sterilized medium or without **cyazofamid**.
- Extract 10 mL culture samples (taken at intervals such as 0, 1, 2, 3, 5, 7, and 10 days) twice with 20 mL of ethyl acetate.
- Combine the extracts, dry them under pressure at 40°C, and re-dissolve in 1 mL of acetonitrile for analysis [2].

3. Analysis and Metabolite Identification

- **HPLC Analysis:** Use a C18 column with a mobile phase of 0.1% formic acid in water and 0.1% formic acid in acetonitrile. Employ a gradient elution and detect at **280 nm** [2].
- **Metabolite Identification:** Use LC-MS/MS (in ESI-positive mode) and NMR spectroscopy for definitive metabolite identification [2].

Quantitative Data on Cyazofamid and Metabolite CCIM

The table below summarizes key quantitative data on the dissipation of **cyazofamid** and its major metabolite, CCIM, during the wine-making process, based on a 2020 study. The Processing Factor (PF) is the ratio of the

residue in the processed product to the residue in the raw product; a PF < 1 indicates a reduction in residue [3].

Compound	Processing Step	Processing Factor (PF) Range	Half-Life (Fermentation)	Key Finding
Cyazofamid	Overall Process	0.003 - 0.025	46.2 - 63.0 hours	Dissipates rapidly during fermentation; whole process significantly reduces residues [3].
CCIM	Overall Process	0.039 - 0.067	Not specified	Residues decrease over time; whole process significantly reduces residues [3].

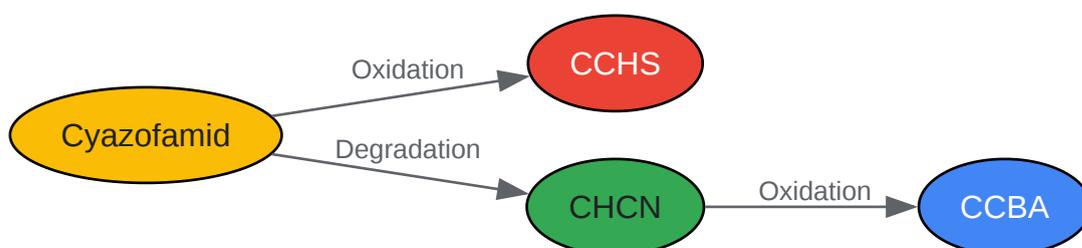
Recovery Data for Analytical Methods (HPLC-MS/MS) [3]:

- **Cyazofamid:** Mean recoveries ranged from 83% to 113% in grapes and wine, with RSDs ≤ 6.6%.
- **CCIM:** Mean recoveries ranged from 80% to 98% in grapes and wine, with RSDs ≤ 6.4%.
- **LOQ:** The Limit of Quantification for both compounds in various matrices was 5 µg/kg.

Metabolic Pathway & Experimental Workflow

The following diagrams, generated using Graphviz, illustrate the metabolic pathway of **cyazofamid** and the experimental workflow for its study. The DOT scripts are provided for your use.

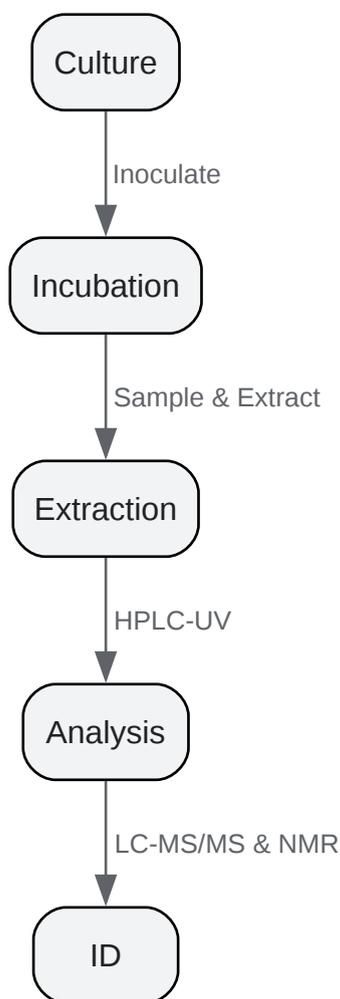
Metabolic Pathway of Cyazofamid



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Diagram 1: Proposed metabolic pathway of **cyazofamid** by *C. elegans*, showing oxidation to CCHS and degradation to CHCN, which is further oxidized to CCBA [2].

Experimental Workflow for Metabolism Study



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Diagram 2: The workflow for studying **cyazofamid** metabolism, from culture preparation to metabolite identification.

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References

1. Evaluation of confirmatory data following the Article 12 MRL ... [efsa.europa.eu]
2. Identification and formation pattern of metabolites of ... [appliedbiolchem.springeropen.com]
3. The Dissipation of Cyazofamid and Its Main Metabolite ... [pmc.ncbi.nlm.nih.gov]

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